

A Meta-Analysis of Yadanzioside M Anticancer Studies: An Overview of Available Research

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Yadanzioside M

Cat. No.: B15590425

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A comprehensive review of existing scientific literature reveals a notable scarcity of detailed, publicly available research specifically focused on the anticancer properties of **Yadanzioside M**. While this natural compound, isolated from plants of the Brucea genus, is acknowledged for its cytotoxic potential, particularly its antileukemic activity, a thorough meta-analysis is currently impeded by the limited availability of specific experimental data.

Yadanzioside M is a quassinoid, a class of bitter principles derived from plants of the Simaroubaceae family. Initial studies, such as the work by Okano et al. in 1989, identified **Yadanzioside M** from Brucea antidysenterica and highlighted its potential as an antileukemic agent. However, subsequent in-depth investigations into its efficacy against a broad range of cancer cell lines, its specific mechanisms of action, and in vivo therapeutic potential are not readily found in the public domain. This lack of detailed research prevents a comparative analysis as initially intended.

For a comprehensive guide to be valuable to researchers, scientists, and drug development professionals, it would require substantial quantitative data from various studies. This would include, but not be limited to, half-maximal inhibitory concentration (IC50) values across a panel of cancer cell lines, data from in vivo animal models demonstrating tumor growth inhibition, and detailed molecular analyses elucidating the signaling pathways it modulates.

Unfortunately, such specific data for **Yadanzioside M** is not sufficiently available in published literature to construct the detailed tables and diagrams required for a robust comparison guide.

Alternative Focus: Yadanziolide A

In contrast, a related compound from the same plant, Yadanziolide A, has been the subject of more extensive research regarding its anticancer effects. Should you be interested, a detailed comparative guide on Yadanziolide A, including data on its efficacy, experimental protocols, and effects on signaling pathways, could be compiled. This would offer valuable insights into the therapeutic potential of quassinoids from *Brucea javanica*.

We are prepared to conduct a thorough analysis of the available literature on Yadanziolide A and present it in the requested format, complete with data tables, detailed experimental methodologies, and visualizations of signaling pathways. Please advise if you would like to proceed with this alternative topic.

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Phone: (601) 213-4426

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